

# SAR405838 and p53 Pathway Activation: A Technical Guide

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## Compound of Interest

Compound Name: SAR405838

Cat. No.: B609028

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## Introduction

**SAR405838** (also known as MI-77301) is a potent and selective small-molecule inhibitor of the Mouse Double Minute 2 (MDM2) homolog protein. In cancer cells with wild-type p53, the tumor suppressor function of p53 is often negated by its interaction with MDM2, which targets p53 for proteasomal degradation. **SAR405838** disrupts this interaction, leading to the stabilization and activation of p53, thereby restoring its tumor-suppressive functions, including cell cycle arrest and apoptosis.<sup>[1][2][3]</sup> This technical guide provides an in-depth overview of **SAR405838**, focusing on its mechanism of action, quantitative preclinical and clinical data, and detailed experimental protocols for its study.

## Mechanism of Action: The MDM2-p53 Axis

The tumor suppressor protein p53 is a critical regulator of cell cycle progression and apoptosis.<sup>[4][5]</sup> Its activity is tightly controlled by the E3 ubiquitin ligase MDM2. In many tumors with wild-type p53, MDM2 is overexpressed, leading to the continuous degradation of p53 and allowing cancer cells to evade apoptosis.<sup>[1][4]</sup>

**SAR405838** is designed to fit into the p53-binding pocket of MDM2, effectively blocking the protein-protein interaction between MDM2 and p53.<sup>[1][2]</sup> This disruption prevents the MDM2-mediated ubiquitination and subsequent degradation of p53. As a result, p53 accumulates in

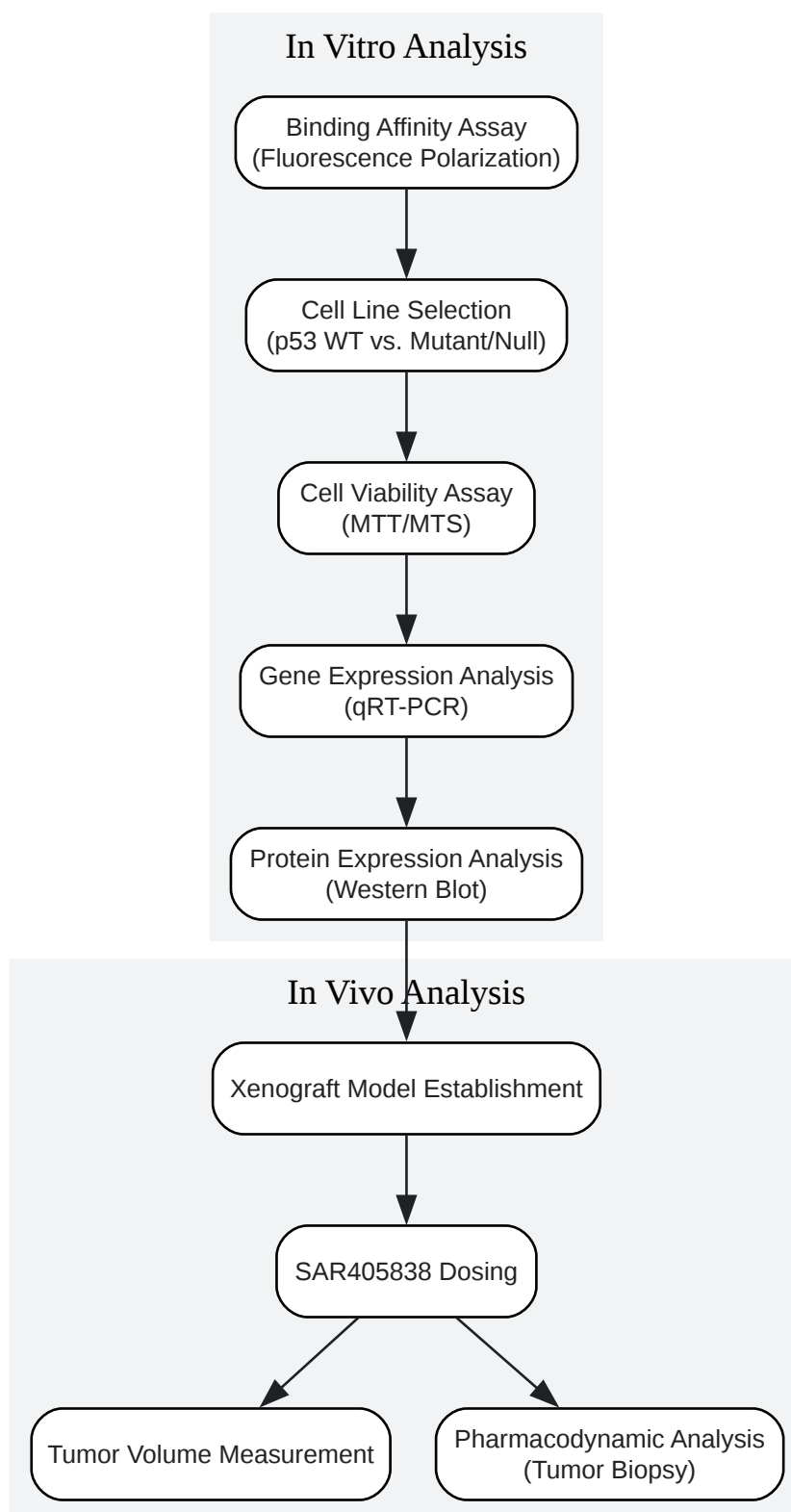
the nucleus, where it can act as a transcription factor, upregulating the expression of its target genes. Key among these are:

- p21 (CDKN1A): A cyclin-dependent kinase inhibitor that induces cell cycle arrest, primarily at the G1/S checkpoint.[\[1\]](#)[\[2\]](#)
- PUMA (BBC3): A pro-apoptotic protein that plays a crucial role in initiating apoptosis.[\[1\]](#)[\[2\]](#)
- MDM2: As part of a negative feedback loop, p53 also transcriptionally activates MDM2.[\[1\]](#)[\[2\]](#)

The ultimate cellular outcomes of p53 activation by **SAR405838** are cell cycle arrest and/or apoptosis, depending on the cellular context.[\[1\]](#)[\[2\]](#)[\[3\]](#)

## Signaling Pathway





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